

Personal protective equipment for handling 1-Bromo-2-methoxynaphthalene

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Compound of Interest

Compound Name: 1-Bromo-2-methoxynaphthalene

Cat. No.: B048351

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Essential Safety and Handling Guide for 1-Bromo-2-methoxynaphthalene

This document provides immediate, essential safety protocols, operational procedures, and disposal plans for handling **1-Bromo-2-methoxynaphthalene** (CAS No. 3401-47-6). It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices. While this chemical is not classified as hazardous under the 2012 OSHA Hazard Communication Standard, adhering to good industrial hygiene and safety practices is crucial.^[1]

Quantitative Data Summary

The physical and chemical properties of **1-Bromo-2-methoxynaphthalene** are summarized below.

Property	Value	Source(s)
Physical State	Solid (Crystals or powder)	[1][2]
Appearance	White to light yellow	[2][3]
Molecular Formula	C ₁₁ H ₉ BrO	[2][4]
Molecular Weight	237.09 g/mol	[4]
Melting Point	78 - 83 °C (172.4 - 181.4 °F)	[1][3][4]
Boiling Point	319.2 °C @ 760 mmHg	[3][4]
Flash Point	132.9 °C	[4]
Density	~1.45 g/cm ³	[3][4]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical for the safe handling of this compound. Use personal protective equipment as required, especially when the risk of exposure exists.[1]

Protection Type	Specific Recommendations	Rationale
Eye and Face	Wear appropriate protective eyeglasses or chemical safety goggles.	Must comply with OSHA's 29 CFR 1910.133 or European Standard EN166.[1][5]
Skin	Wear appropriate protective gloves and long-sleeved clothing.	Prevents direct skin exposure during handling.[1][6]
Respiratory	No protective equipment is normally required under conditions of adequate ventilation.	Protection is necessary if dust formation is likely or ventilation is poor.[1][7]

Hygiene Measures: Always handle in accordance with good industrial hygiene and safety practices.[1] Wash hands thoroughly after handling.

Operational Plan: Handling and Storage

Proper handling and storage are essential to maintain the integrity of the chemical and ensure laboratory safety.

Handling Protocol

- **Ensure Ventilation:** Work in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.[\[1\]](#)
- **Avoid Contact:** Take necessary precautions to avoid direct contact with skin, eyes, or clothing.[\[1\]](#)
- **Prevent Dust Formation:** As a solid, it is crucial to handle the material in a way that avoids generating dust.[\[1\]](#)
- **Ingestion and Inhalation:** Do not ingest the chemical. Avoid breathing in any dust that may be generated.[\[6\]](#)
- **Equipment:** Use appropriate and clean lab equipment (spatulas, glassware) for transferring the chemical.

Storage Protocol

- **Container:** Keep containers tightly closed.[\[1\]](#)
- **Location:** Store in a dry, cool, and well-ventilated place.[\[1\]](#)
- **Incompatibilities:** Keep away from strong oxidizing agents.[\[7\]](#)

Emergency Procedures: Spills and First Aid

Immediate and appropriate responses to spills and exposure are critical.

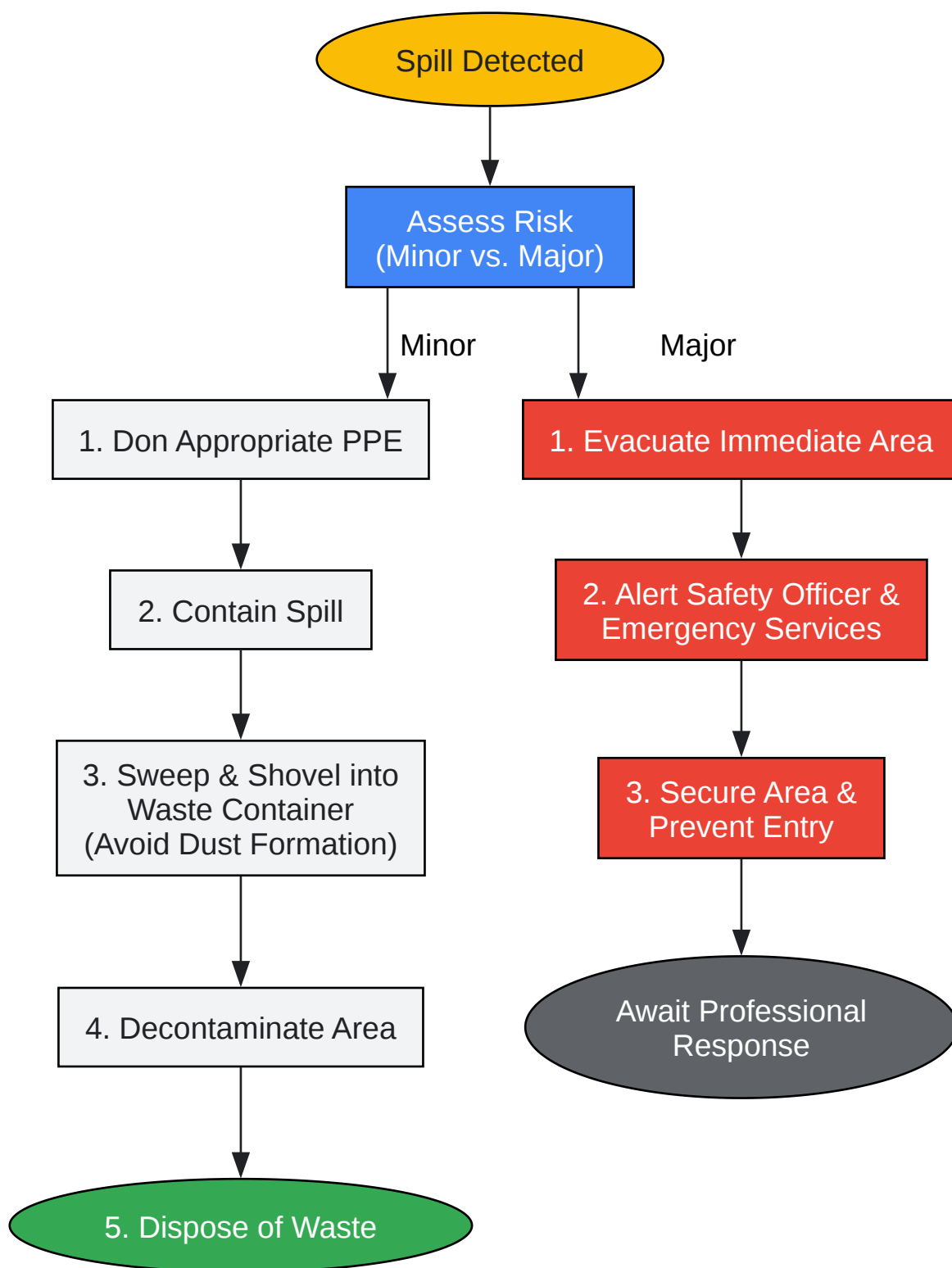
First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention. [1]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur. [1]
Inhalation	Remove to fresh air. Get medical attention if symptoms occur. [1]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur. [1]

Accidental Spill Response

In the event of a spill, follow a structured response plan to ensure safety and proper cleanup.

- Ensure Personal Safety: Wear the appropriate PPE, including gloves, safety goggles, and a lab coat.[\[1\]](#)
- Ventilation: Ensure the area is well-ventilated.[\[1\]](#)
- Containment: Prevent the spill from spreading or entering waterways.[\[1\]](#)
- Cleanup: For this solid material, sweep up the spill and shovel it into a suitable, labeled container for disposal. Avoid creating dust during this process.[\[1\]](#)[\[6\]](#)
- Decontamination: Clean the spill area thoroughly once the material has been removed.



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